

ethacrynic acid in pediatric cardiac surgery

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Compound Focus: Ethacrynic Acid

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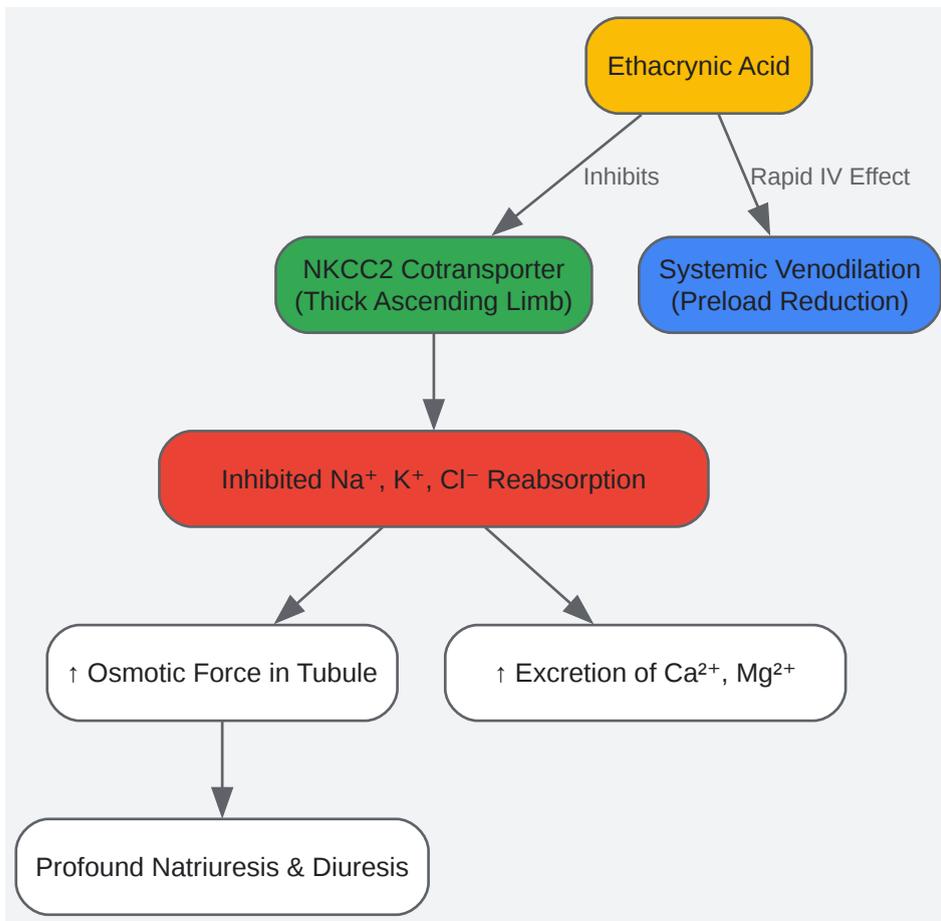
Introduction and Rationale

Fluid overload is a common and serious complication following pediatric cardiac surgery with cardiopulmonary bypass, associated with increased risk of acute kidney injury, prolonged mechanical ventilation, and longer ICU stays [1]. Loop diuretics are a mainstay of therapy, with **ethacrynic acid** offering a distinct pharmacological profile.

Unlike other loop diuretics, **ethacrynic acid** lacks a sulfonamide group, making it a critical option for patients with **sulfa allergies** [2] [3]. Recent research, including a 2015 randomized controlled trial, indicates that continuous infusion of **ethacrynic acid** may offer superior fluid management in the immediate postoperative period compared to furosemide [1] [4].

Mechanism of Action and Pharmacology

The following diagram illustrates the renal tubular mechanism of action of **ethacrynic acid** and its downstream physiological effects.



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Key Pharmacological Features:

- **Site of Action:** Ethacrynic acid's primary site of action is the $\text{Na}^+\text{-K}^+\text{-2Cl}^-$ (NKCC2) cotransporter in the thick ascending limb of the loop of Henle [2] [5]. This inhibition leads to a potent diuresis.
- **Onset and Duration:**
 - **Intravenous:** Onset ~5 minutes, peak at 30 minutes [2] [6].
 - **Oral:** Onset ~30 minutes, peaks at 2 hours, duration 6-8 hours [2] [7].
- **Unique Properties:** It causes **venous dilation**, contributing to rapid preload reduction even before diuresis begins [2]. It is not a sulfonamide, eliminating cross-reactivity concerns in allergic patients [2] [3].

Clinical Evidence and Outcomes

A pivotal 2015 double-blinded RCT compared continuous infusion furosemide (F) with **ethacrynic acid** (EA) in infants after congenital heart surgery [1] [4]. Key outcomes are summarized below.

Table 1: Key Outcomes from RCT (Furosemide vs. Ethacrynic Acid) in Infants Post-Cardiac Surgery

Outcome Measure	Furosemide (F) Group (n=38)	Ethacrynic Acid (EA) Group (n=36)	P-value
Urine Output (POD0)	4.6 (±2.3) mL/kg/h	6.9 (±3.3) mL/kg/h	P=0.002
Fluid Balance (POD0)	-17 (±32) mL/kg	-43 (±54) mL/kg	P=0.01
Mean Diuretic Dose	0.33 (±0.19) mg/kg/h	0.22 (±0.13) mg/kg/h	P<0.0001
Cardiac Index (L/min/m ²)	2.6 (±0.1)	2.98 (±0.09)	P=0.0081
Metabolic Alkalosis (Bicarbonate, mM)	27.8 (±1.5)	29.1 (±2.0)	P=0.006
Length of MV (days)	6.7 (±5.9)	5.5 (±8.8)	P=0.06
PCICU LOS (days)	16 (±15)	14 (±19)	P=0.046
Acute Kidney Injury	No significant difference	No significant difference	NS

Abbreviations: POD0: Postoperative Day 0; MV: Mechanical Ventilation; PCICU: Pediatric Cardiac Intensive Care Unit; LOS: Length of Stay; NS: Not Significant. Data presented as mean (standard deviation). Source: [1] [4].

Detailed Clinical Protocol

Based on the evidence, here is a sample protocol for using **ethacrynic acid** in a pediatric cardiac surgery setting.

Title: Protocol for Continuous Infusion of **Ethacrynic Acid** in Pediatric Post-Cardiac Surgery Patients.

Objective: To manage fluid overload and promote negative fluid balance in the immediate postoperative period.

Inclusion Criteria:

- Infants and children (<10 years old) undergoing surgery for congenital heart disease [1] [8].
- Signs of fluid overload or "leak syndrome" post-cardiopulmonary bypass [1].
- Intraoperative aortic cross-clamp time >90 minutes or high inotrope requirement (e.g., inotrope score >20) [8].

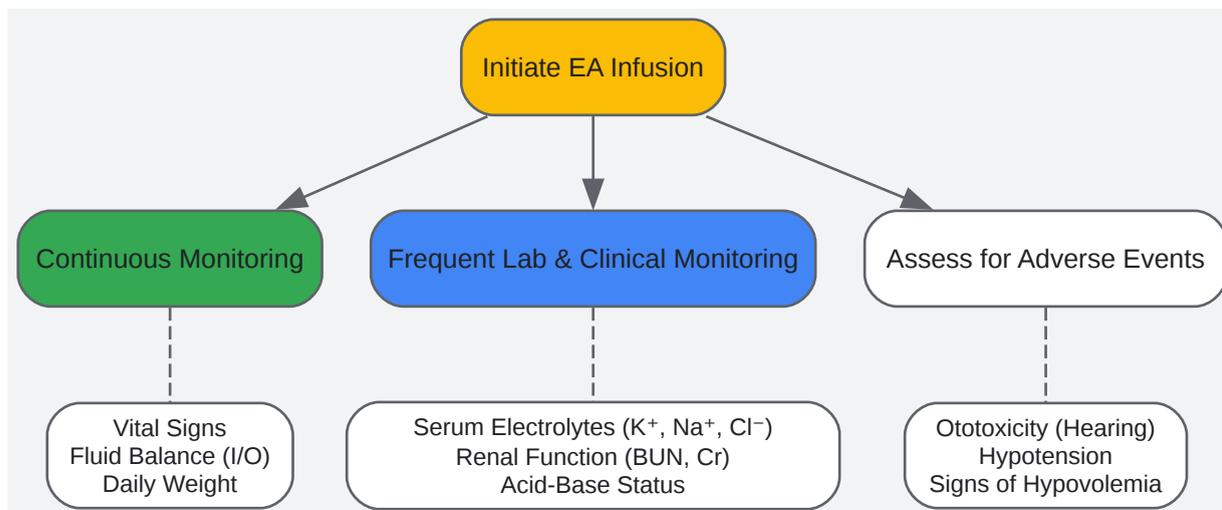
Exclusion Criteria:

- Known preoperative renal dysfunction or need for dialysis [1].
- Anuria [7] [6].
- Severe, pre-existing electrolyte imbalance (e.g., hypokalemia) [6].
- Concurrent treatment with other ototoxic drugs (e.g., aminoglycosides) [2] [9].
- History of severe, watery diarrhea with previous **ethacrynic acid** use [7].
- Infants (contraindicated per manufacturer) [7] [6].

Dosing and Administration:

- **Formulation:** Use intravenous **ethacrynate sodium** [6].
- **Reconstitution:** Reconstitute 50 mg vial with 50 mL of 5% Dextrose or 0.9% Sodium Chloride to yield a 1 mg/mL solution [6].
- **Initial Dose:** Initiate continuous IV infusion at **0.2 mg/kg/hour** upon admission to ICU post-surgery [1].
- **Titration:** The infusion can be titrated upwards in increments of 0.1 mg/kg/hour to a **maximum of 0.8 mg/kg/hour** to achieve target urine output and fluid balance [1].
- **Duration:** Typically continued for the first 24-72 postoperative hours, with assessment for transition to oral diuretics thereafter [1].

Monitoring Plan: The clinical workflow for monitoring patients on **ethacrynic acid** infusion is outlined below.



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- **Continuous:** Monitor heart rate, blood pressure, and oxygen saturation continuously. Measure and record **hourly urine output** and total fluid intake/output [2] [6].
- **Frequent (at least daily):** Check serum **sodium, potassium, chloride, magnesium, creatinine, BUN, and bicarbonate** levels [2] [7] [6]. Weigh patient daily.
- **Adverse Event Monitoring:** Be vigilant for signs of **ototoxicity** (tinnitus, hearing loss), electrolyte disturbances, and hypovolemia [2] [7].

Safety and Toxicity Management

- **Ototoxicity:** A key concern, especially with IV administration and higher doses. It can be transient or permanent and is synergistic with other ototoxic drugs (e.g., aminoglycosides) [2] [7]. **Action:** Avoid concurrent use with other ototoxic drugs. Discontinue infusion immediately if hearing symptoms occur [2].
- **Electrolyte Depletion:** Can cause significant **hypokalemia, hyponatremia, and hypochloremic metabolic alkalosis** [2] [1] [6]. **Action:** Proactive electrolyte replacement and potentially using potassium-sparing agents [7] [6].
- **Volume Depletion:** Over-diuresis can lead to hypotension, reduced renal perfusion, and azotemia [2] [6]. **Action:** Aim for a controlled diuresis (e.g., 0.5-1 kg/day weight loss) and adjust infusion rate to avoid rapid fluid shifts [6].

Research Gaps and Future Directions

While promising, the use of **ethacrynic acid** in pediatric cardiac surgery requires further investigation:

- Larger, multi-center trials to confirm efficacy and safety.
- Long-term follow-up studies on renal and auditory function.
- Direct comparison with other loop diuretics like bumetanide.
- Pharmacokinetic studies to optimize dosing in various pediatric age groups and renal function states.
- Exploration of **ethacrynic acid**'s potential anti-cancer effects as a glutathione transferase inhibitor [2].

Conclusion

Ethacrynic acid is a valuable therapeutic tool, particularly for pediatric cardiac surgery patients with sulfa allergies or those showing an inadequate response to furosemide. The provided protocol, based on current

evidence, offers a framework for its safe and effective use, emphasizing rigorous monitoring to mitigate risks. Further research will help to refine its role in pediatric critical care.

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